

Personal protective equipment for handling 2-(Methylthio)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Methylthio)ethanol

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Essential Safety and Handling Guide for 2-(Methylthio)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Methylthio)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Profile and Hazards

2-(Methylthio)ethanol is a combustible liquid with a characteristic strong, unpleasant stench.
[1][2][3] While it is not classified as a dangerous substance according to GHS, it may be harmful if inhaled, swallowed, or absorbed through the skin and can cause irritation to the skin, eyes, and respiratory tract.[1] The full toxicological properties of this chemical have not been thoroughly investigated.[1][2]

Property	Value
CAS Number	5271-38-5[2][4]
Molecular Formula	C3H8OS[4][5]
Molecular Weight	92.16 g/mol [4][6]
Appearance	Clear colorless to pale yellow liquid[7]
Boiling Point	169-171 °C[1][4]
Flash Point	70 °C (158 °F) - closed cup[4][8]
Density	1.06 g/mL at 25 °C[4]

Hazard Identification

Hazard	Description
Flammability	Combustible liquid.[2][3] Keep away from heat, sparks, and open flames.[2][3]
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation.[1]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation.[1]
Eye Contact	May cause eye irritation.[1]
Ingestion	May be harmful if swallowed.[1]
Other Hazards	Strong stench.[1][2][3]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific laboratory procedure should be conducted to determine the appropriate level of PPE. The following table summarizes the recommended PPE for handling **2-(Methylthio)ethanol**.

Protection Type	Specification	Standard
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or OSHA 29 CFR 1910.133 (US)[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Inspect gloves before use.[1][5]	EN 374 (EU)[1][5]
Body Protection	Impervious clothing, long-sleeved lab coat.	Select based on the concentration and amount of the substance at the specific workplace.[1]
Respiratory Protection	For large scale use, emergency situations, or where ventilation is inadequate, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.[1]	NIOSH (US) or CEN (EU)[1]

Operational Plan: Safe Handling and Disposal

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][5]
- Ensure an eyewash station and safety shower are readily accessible.

2. Safe Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[9]
- Avoid inhalation of vapor or mist.[1]

- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Keep away from sources of ignition such as heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use non-sparking tools.
- Practice good industrial hygiene: wash hands thoroughly after handling and before breaks.[\[1\]](#)

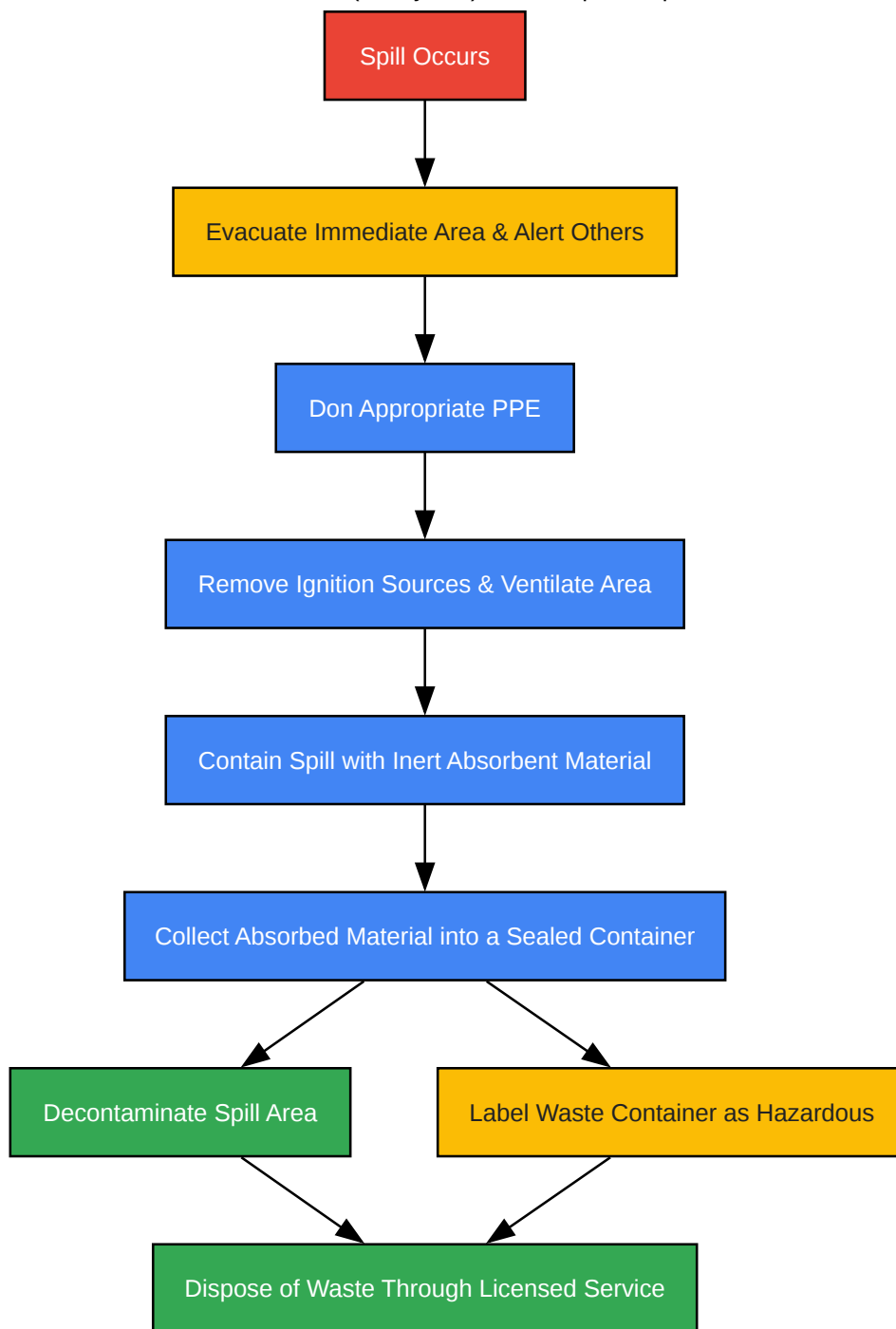
3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong acids and oxidizing agents.[\[2\]](#)[\[3\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)

4. Spill Response:

In the event of a spill, follow the established emergency protocol. The general workflow for responding to a **2-(Methylthio)ethanol** spill is outlined below.

Workflow for 2-(Methylthio)ethanol Spill Response



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Caption: Workflow for handling a chemical spill of **2-(Methylthio)ethanol**.

5. Disposal Plan:

- Dispose of **2-(Methylthio)ethanol** and any contaminated materials as hazardous waste.[10]
- Do not dispose of down the drain.[1]
- Contact a licensed professional waste disposal service for proper disposal.[1] This substance may be burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated packaging should be disposed of as unused product.[1]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1] [2]
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician if irritation persists.[1] [2]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][2]

Always have the Safety Data Sheet (SDS) available when seeking medical advice.[1]

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-(Methylthio)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031312#personal-protective-equipment-for-handling-2-methylthio-ethanol]

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